

Bromofluoromethane safety data sheet MSDS

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Compound Focus: Bromofluoromethane

CAS No.: 373-52-4

Cat. No.: S598397

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Chemical Identification and Properties

The table below summarizes the key identification and physical property data for **Bromofluoromethane**.

Property	Value
CAS Registry Number	373-52-4 [1] [2] [3]
Molecular Formula	CH ₂ BrF [1] [2] [3]
Molecular Weight	112.93 g/mol [1] [2] [3]
Appearance	Gas [2]
Boiling Point	17-19 °C [2] [3] [4]
Density	1.76 g/cm ³ [3]
Flash Point	-34.3 ± 13.3 °C [4]
Solubility	Soluble in alcohol; very soluble in chloroform [2]

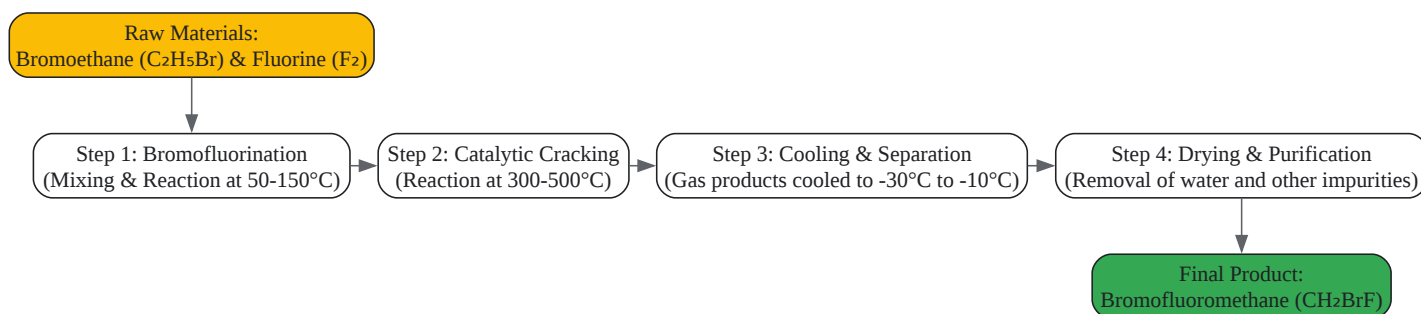
Hazard and Safety Information

The following table outlines the known hazard information. Please note that this is not a substitute for a full SDS.

Category	Information
GHS Hazard Statements	H330: Fatal if inhaled. [3]
	H420: Harms public health and the environment by destroying ozone in the upper atmosphere. [3]
Hazard Codes	T (Toxic) [3] [4]
Safety Statements	S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. [3] [4]
	S36/37/39: Wear suitable protective clothing, gloves, and eye/face protection. [3] [4]
Transport Classification	UN 2810 [3] [4]

Preparation Methods

Bromofluoromethane can be prepared by several methods, though many traditional approaches have been inefficient. The following diagram illustrates a patented preparation workflow involving catalytic cracking.



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A workflow for preparing **Bromofluoromethane** via catalytic cracking [5].

According to a patent, one industrial preparation method involves a gas-phase reaction. The process starts with introducing bromoethane and fluorine gas into a reaction vessel at elevated temperatures (e.g., 50-150°C) to form an intermediate. This intermediate is then passed through a catalyst layer, such as aluminum fluoride (AlF₃), at high temperatures (300-500°C) for catalytic cracking. The resulting gas mixture is cooled, liquefied, and separated to remove impurities like hydrogen bromide and carbon dioxide, followed by drying and rectification to obtain the final product [5].

Other documented synthetic routes include:

- **Reductive Debromination:** The method with the highest reported yield is the reductive debromination of dibromofluoromethane using an organotin hydride [2].
- **Sodium Amalgam Reduction:** An older patent describes the preparation by reacting dibromofluoromethane with a sodium amalgam (sodium dissolved in mercury) in an alcohol solvent [6].

Important Notes for Researchers

- **Ozone Depletion Potential:** Be aware that **Bromofluoromethane** has an ozone depletion potential of 0.73, and its use is regulated under the Montreal Protocol [2] [3].
- **Primary Use:** It is primarily used as a reagent in the manufacture of intermediates, pharmaceuticals, and other chemicals [2]. An isotopomer containing fluorine-18 is also used in radiochemistry [2].

- **Obtaining a Full SDS:** For comprehensive handling, storage, disposal, and first-aid measures, you must consult a complete SDS. The search results indicate that a sample SDS is available for viewing or download from Synquest Labs via the chemBlink database [1].

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References

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